

3,4-Dichloro-1-butene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dichlorobutene*

Cat. No.: *B078561*

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CAS Number: 760-23-6

Molecular Weight: 124.99 g/mol .[\[1\]](#)

This technical guide provides an in-depth overview of 3,4-dichloro-1-butene, a significant chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical properties, synthesis, and safety protocols.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 3,4-dichloro-1-butene, including its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties of 3,4-Dichloro-1-butene

Property	Value	Source(s)
Molecular Formula	C4H6Cl2	[1]
Melting Point	-61 °C	[1]
Boiling Point	123 °C	[2]
Density	1.15 g/mL at 25 °C	
Flash Point	83 °F (28 °C)	[1]
Vapor Pressure	17 mm Hg at 25 °C	
Water Solubility	Practically insoluble	
Refractive Index	n20/D 1.4658	

Table 2: Toxicological Data for 3,4-Dichloro-1-butene

Parameter	Value	Species	Source(s)
Oral LD50	~940 mg/kg	Rat	[3]
Inhalation LC50	~2100 ppm	Rat	[3]

Table 3: Environmental Fate Data for 3,4-Dichloro-1-butene

Parameter	Value	Source(s)
Bioconcentration Factor (BCF)	0.59 to 13.3 (in carp)	[1]
Atmospheric Half-life (Hydroxyl Radicals)	~19 hours	
Atmospheric Half-life (Ozone)	~23 hours	

Synthesis and Manufacturing

The primary industrial synthesis of 3,4-dichloro-1-butene involves a two-step process starting from 1,3-butadiene.[2] This process includes the chlorination of butadiene followed by the

isomerization of the resulting **dichlorobutene** mixture.[2]

Experimental Protocols

Protocol 1: Vapor Phase Chlorination of 1,3-Butadiene

This protocol describes the synthesis of a mixture of 3,4-dichloro-1-butene and 1,4-dichloro-2-butene.[2]

- Objective: To produce a mixture of **dichlorobutenes** via the vapor-phase reaction of 1,3-butadiene and chlorine.
- Materials: 1,3-Butadiene (gas), Chlorine (gas), Nitrogen (for inerting).
- Equipment: Gas flow meters, packed or unpacked tubular reactor (glass or nickel), heating furnace, condenser, and a collection flask.
- Procedure:
 - The reactor system is assembled and purged with dry nitrogen to eliminate air and moisture.[2]
 - The reactor is heated to a temperature between 280-400°C.[2]
 - Gaseous 1,3-butadiene and chlorine are introduced into the reactor. A molar ratio of at least 10:1 (butadiene to chlorine) is maintained to minimize the formation of higher chlorinated byproducts.[2]
 - The reaction products are cooled in a condenser to liquefy the **dichlorobutenes**, which are then collected.[2]
 - Unreacted butadiene can be collected in a cold trap for recycling.[2]

Protocol 2: Isomerization of 1,4-Dichloro-2-butene

This protocol details the conversion of the 1,4-dichloro-2-butene isomer to the desired 3,4-dichloro-1-butene.[2]

- Objective: To isomerize 1,4-dichloro-2-butene to 3,4-dichloro-1-butene.
- Materials: Crude **dichlorobutene** mixture, catalyst (e.g., copper(I) chloride, copper naphthenate).[2]
- Equipment: Round-bottom flask, heating mantle with stirring, distillation apparatus.
- Procedure:
 - The crude **dichlorobutene** mixture is added to a flask containing the catalyst (1-15% by weight of the **dichlorobutenes**).[2]
 - The mixture is heated with stirring to a temperature between 80°C and 120°C under reduced pressure (50-300 mm Hg).[2]
 - The progress of the isomerization is monitored by gas chromatography.[2]

Protocol 3: Purification by Fractional Distillation

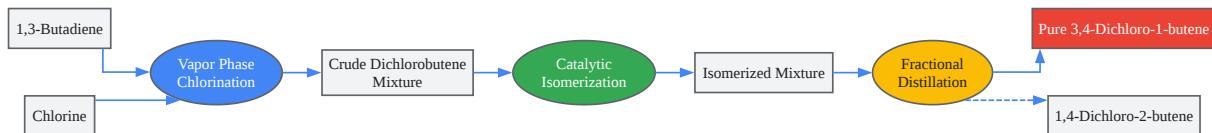
- Objective: To separate 3,4-dichloro-1-butene from the reaction mixture.
- Equipment: Fractional distillation apparatus.
- Procedure:
 - The isomerized mixture is subjected to fractional distillation under reduced pressure.[2]
 - Due to its lower boiling point (123°C) compared to 1,4-dichloro-2-butene (155°C), 3,4-dichloro-1-butene is distilled first, allowing for its separation and purification.[2]

Analytical Methods

A chromatographic method is available for the determination of 3,4-dichloro-1-butene in air.[4] The method utilizes a 2-meter long, 4 mm diameter analytical column filled with diatomite impregnated with 10% PFMS 4, heated to 130°C.[4] A flame ionization detector is used with nitrogen as the carrier gas.[4]

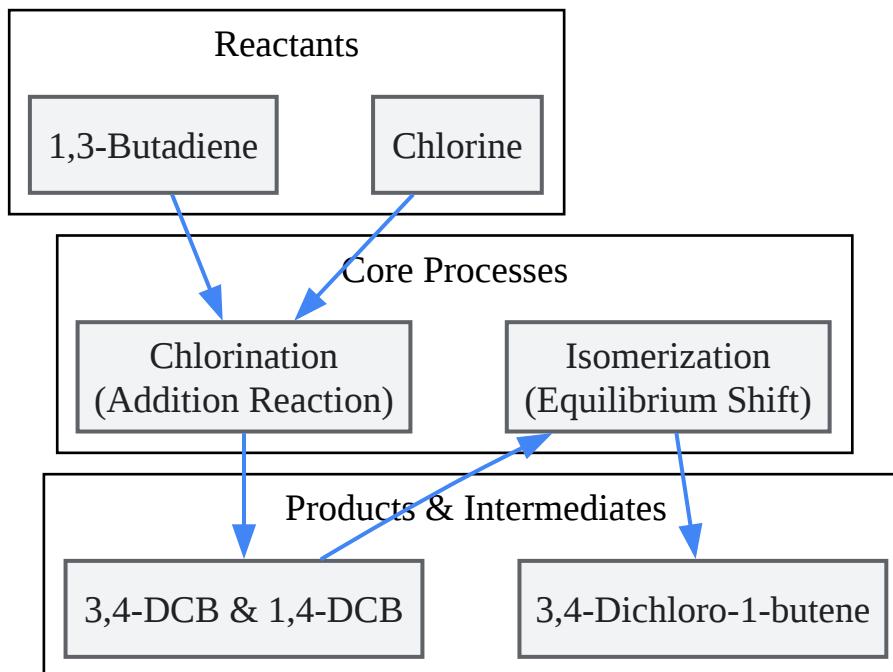
Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationships in the production of 3,4-dichloro-1-butene.



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Synthesis and Purification Workflow for 3,4-Dichloro-1-butene.



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Logical Flow of 3,4-Dichloro-1-butene Synthesis.

Safety and Handling

3,4-Dichloro-1-butene is a hazardous substance and requires careful handling. It is classified as a flammable liquid and is harmful if swallowed or inhaled. It causes severe skin burns and eye damage. Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn.[\[2\]](#) Work should be conducted in a well-ventilated area, and sources of ignition must be avoided.[\[2\]](#)

In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water. If inhaled, move the person to fresh air and seek immediate medical attention. For eye contact, rinse cautiously with water for several minutes.

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